

chlorobutanol hemihydrate solubility DMSO ethanol water

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Compound Focus: Chlorobutanol Hemihydrate

CAS No.: 6001-64-5

Cat. No.: S1492008

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Solubility Data and Handling

The table below summarizes the solubility of **Chlorobutanol hemihydrate** in different solvents, based on experimental data from supplier specifications and scientific sources.

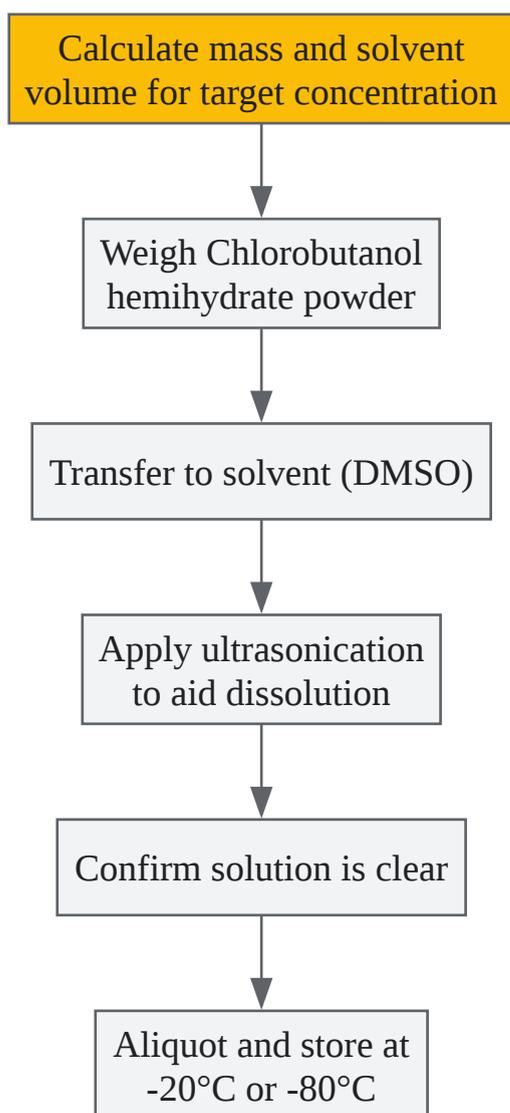
Solvent	Solubility	Conditions / Notes
DMSO	35 mg/mL (197.22 mM) [1]	Solubility may be reduced by moisture-absorbing DMSO; use fresh, anhydrous DMSO for best results [1].
	100 mg/mL (536.31 mM) [2] [3]	Solution preparation may require ultrasonication to aid dissolution [2].
Ethanol	35 mg/mL (197.22 mM) [1]	Freely soluble [4].
Water	Insoluble [1] / Slightly soluble [5] [6]	Commonly described as "slightly soluble" [7] [5] [4].

Experimental Protocols and Formulation Guidance

For practical application in research, here are methods for preparing stock solutions and in-vivo formulations.

Preparing Stock Solutions

The general workflow for preparing a stock solution in DMSO involves calculating the desired concentration, using ultrasonication to dissolve the compound, and proper storage.



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- **Solvent Considerations:** DMSO is hygroscopic and can absorb moisture from the air, which may reduce its dissolving capacity over time. Using freshly opened DMSO is recommended for preparing

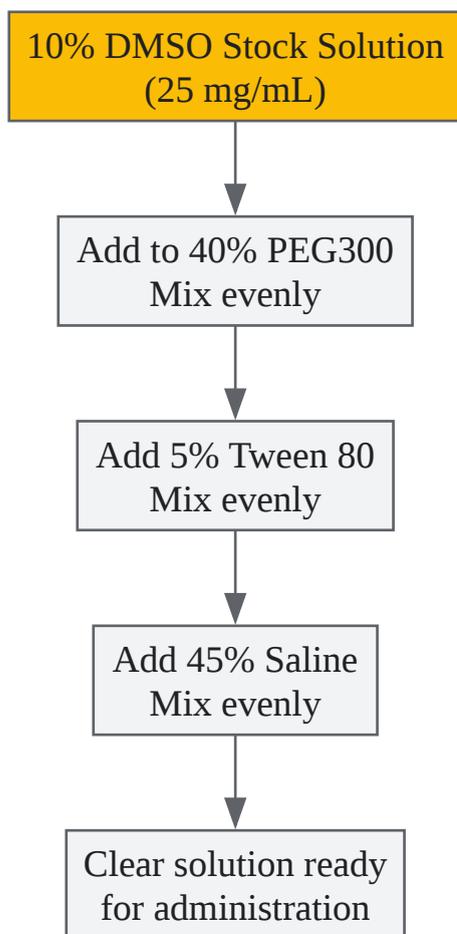
the highest concentration stock solutions [1].

- **Aiding Dissolution:** For concentrations at the higher end of the solubility range (e.g., 100 mg/mL in DMSO), sonication is recommended to achieve full dissolution [2] [3].

Preparing In-Vivo Formulations

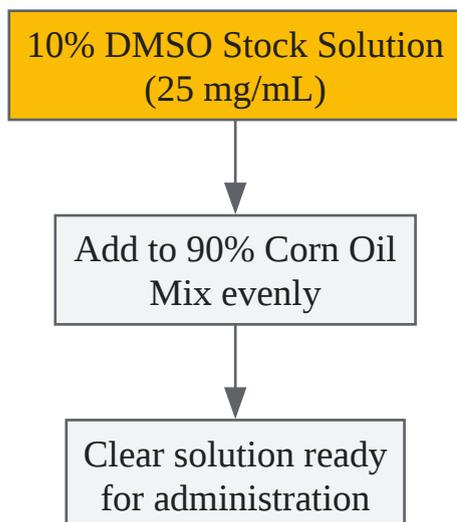
If your research requires in-vivo studies, **Chlorobutanol hemihydrate** can be formulated for administration. The sequences below, validated in animal experiments, yield clear solutions at 2.5 mg/mL [2] [3].

Protocol 1: Aqueous Solution with Solubilizing Agents



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Protocol 2: Non-Aqueous Solution



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- **Critical Note:** The solvents must be added in the specified order, and you must ensure the mixture is a clear solution at each step before adding the next component [2] [3].

Key Practical Considerations for Researchers

- **Antimicrobial Use:** **Chlorobutanol hemihydrate** is effective against various Gram-positive and Gram-negative bacteria and fungi. Its activity is **bacteriostatic** and is significantly reduced at a **pH greater than 5.5** [5] [6].
- **Incompatibilities:** Be aware of common incompatibilities that can impact stability and efficacy [6]:
 - **Adsorption:** It can adsorb to certain plastics in vials and rubber stoppers.
 - **Chemical Incompatibility:** It is incompatible with alkaline drugs and specific compounds like menthol and thymol.
 - **Reduced Efficacy:** Carboxymethyl cellulose and non-ionic surfactants (e.g., Tween 80) can reduce its antibacterial activity.
- **Storage:** Preserve **Chlorobutanol hemihydrate** in airtight containers to maintain stability [6].

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